

Ammonium Bromide: A Comprehensive Technical Guide to Chemical Stability and Storage

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Compound of Interest

Compound Name: Ammonium bromide

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This in-depth technical guide provides a thorough examination of the chemical stability and optimal storage conditions for **ammonium bromide** (NH_4Br). Understanding these parameters is critical for ensuring the compound's integrity, purity, and performance in research, pharmaceutical development, and various industrial applications.^{[1][2]} This document outlines the factors influencing its stability, recommended storage protocols, and detailed methodologies for its evaluation.

Core Chemical Stability Profile

Ammonium bromide is a white, crystalline, odorless solid that is highly soluble in water.^[2] While stable under standard ambient conditions, its integrity can be compromised by several environmental factors, including heat, moisture, light, and interaction with incompatible chemicals.^{[3][4]}

Thermal Stability

Ammonium bromide undergoes thermal decomposition upon heating, dissociating into ammonia (NH_3) and hydrogen bromide (HBr) gases.^[2] This endothermic process begins at approximately 235°C (455°F), particularly in the presence of moisture.^[1] At higher temperatures, around 452°C (846°F), it sublimates without melting.^[1]

Hygroscopicity

Ammonium bromide is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[3] This can lead to caking of the solid and, in conditions of high humidity, deliquescence, where it dissolves in the absorbed water to form a solution. The presence of moisture can also lower the decomposition temperature.[1]

Photostability

Exposure to light and air can cause **ammonium bromide** to gradually develop a yellow coloration.[2] This is due to the oxidation of the bromide ions (Br^-) to elemental bromine (Br_2). [2]

pH and Aqueous Stability

In aqueous solutions, **ammonium bromide** acts as a weak acid because the ammonium ion (NH_4^+) hydrolyzes to a small extent, producing a slightly acidic solution.[2] The compound is a strong electrolyte and fully dissociates into ammonium (NH_4^+) and bromide (Br^-) ions in water. [2]

Reactivity with Other Chemicals

Ammonium bromide is incompatible with strong oxidizing agents, strong acids, and strong bases.[3][4] Contact with strong acids can release toxic hydrogen bromide fumes, while reaction with strong bases can liberate ammonia gas.[4] It can also react with heavy metal salts and silver salts.[3][4]

Quantitative Stability Data

The following table summarizes key quantitative data related to the stability of **ammonium bromide**.

Parameter	Value	Conditions
Thermal Decomposition		
Onset of Decomposition	~ 235 °C (455 °F)	In the presence of moisture[1]
Sublimation Point	452 °C (846 °F)	
Hygroscopicity		
Nature	Hygroscopic	[3]
Solubility in Water		
at 0 °C	60.6 g/100 mL	[2]
at 25 °C	78.3 g/100 mL	[2]
at 100 °C	145 g/100 mL	[2]
pH of Solution		
5% solution	4.5 - 6.0	

Recommended Storage Conditions

To maintain the quality and stability of **ammonium bromide**, the following storage conditions are recommended:

- Temperature: Store in a cool, dry place, ideally between 15°C and 25°C.
- Atmosphere: Keep the container tightly closed to protect from atmospheric moisture. Storage in an inert atmosphere can further prevent degradation.
- Light: Protect from light by storing in opaque or amber-colored containers.
- Incompatible Materials: Segregate from strong oxidizing agents, strong acids, strong bases, and heavy metal salts.[3][4]
- Container Materials: Use well-sealed containers made of non-reactive materials such as glass or compatible plastics.

Experimental Protocols for Stability Assessment

The following are detailed methodologies for key experiments to evaluate the stability of **ammonium bromide**.

Thermal Stability Assessment by Thermogravimetric Analysis (TGA)

Objective: To determine the thermal decomposition profile of **ammonium bromide**.

Methodology:

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: Place 5-10 mg of finely ground **ammonium bromide** into a ceramic or platinum TGA pan.
- Experimental Conditions:
 - Atmosphere: Nitrogen or air at a flow rate of 20-50 mL/min.
 - Heating Rate: A linear heating rate of 10°C/min.
 - Temperature Range: 25°C to 500°C.
- Data Analysis: Record the mass loss as a function of temperature. The onset temperature of decomposition is determined from the point of significant mass loss on the TGA curve.

Hygroscopicity Testing by Gravimetric Sorption Analysis

Objective: To quantify the moisture uptake of **ammonium bromide** at various relative humidity (RH) levels.

Methodology:

- Instrument: A dynamic vapor sorption (DVS) analyzer or a desiccator with saturated salt solutions to create controlled RH environments.

- Sample Preparation: Place a known mass (approximately 10-20 mg) of dry **ammonium bromide** onto the sample pan of the DVS instrument or in a pre-weighed container for the desiccator method.
- Experimental Conditions (DVS):
 - Temperature: 25°C.
 - RH Profile: Stepwise increase in RH from 0% to 90% in 10% increments, with an equilibrium criterion of less than 0.002% weight change over 10 minutes at each step.
- Data Analysis: Plot the percentage change in mass against the relative humidity to generate a sorption isotherm. The critical relative humidity (CRH) can be identified as the RH at which a sharp increase in moisture uptake occurs.

Photostability Testing

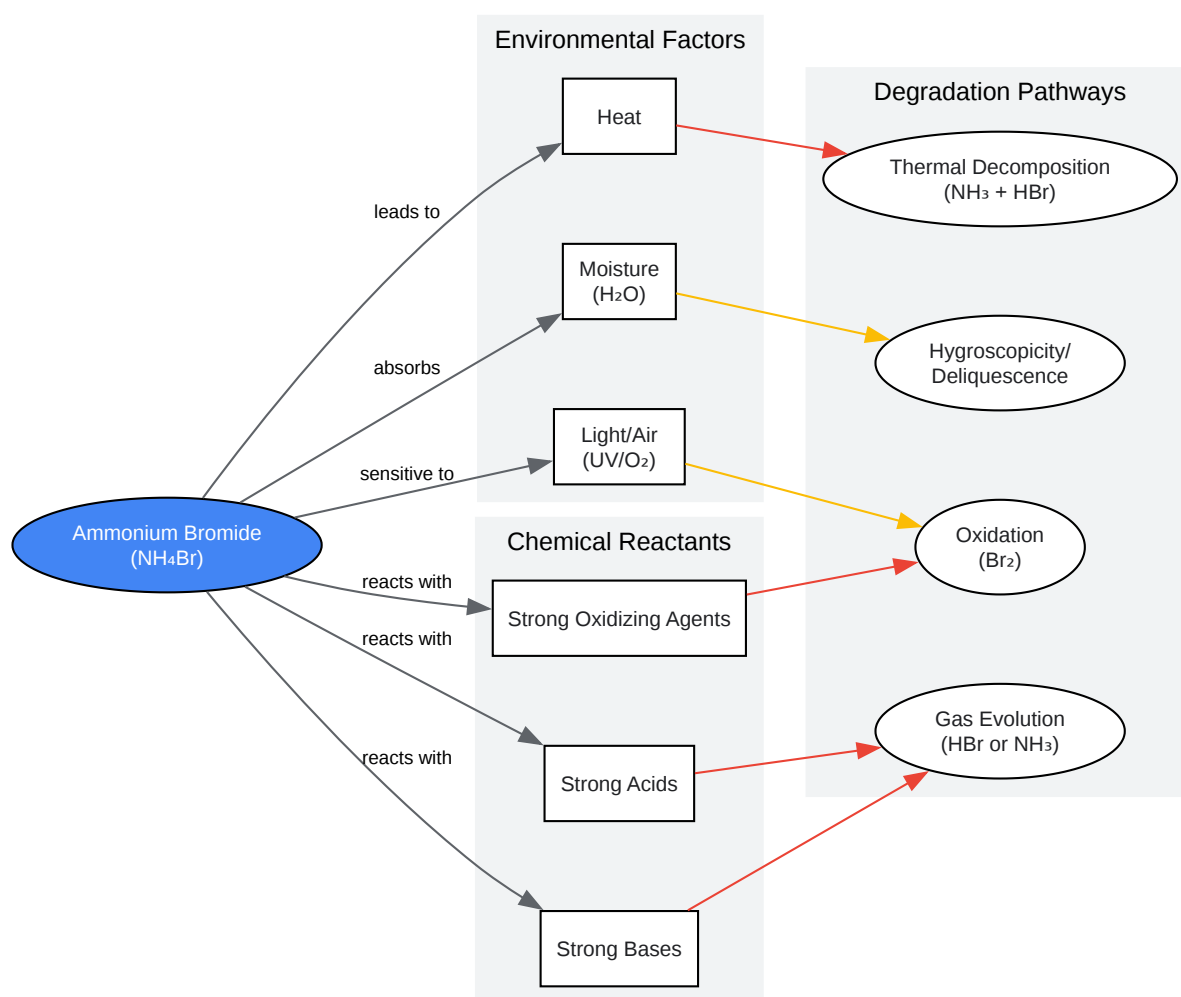
Objective: To assess the stability of **ammonium bromide** upon exposure to light.

Methodology (Following ICH Q1B Guidelines):

- Sample Preparation: Spread a thin layer of **ammonium bromide** in a chemically inert, transparent container. Prepare a "dark" control sample by wrapping an identical container in aluminum foil.
- Light Source: Use a light source that provides a combination of visible and ultraviolet (UV) light, as specified in ICH Q1B (e.g., a xenon lamp or a metal halide lamp).
- Exposure Conditions: Expose the samples to an overall illumination of not less than 1.2 million lux hours and an integrated near-UV energy of not less than 200 watt-hours/square meter.
- Analysis: After exposure, compare the physical properties (e.g., color change) and chemical purity (e.g., by HPLC or titration) of the exposed sample to the dark control.

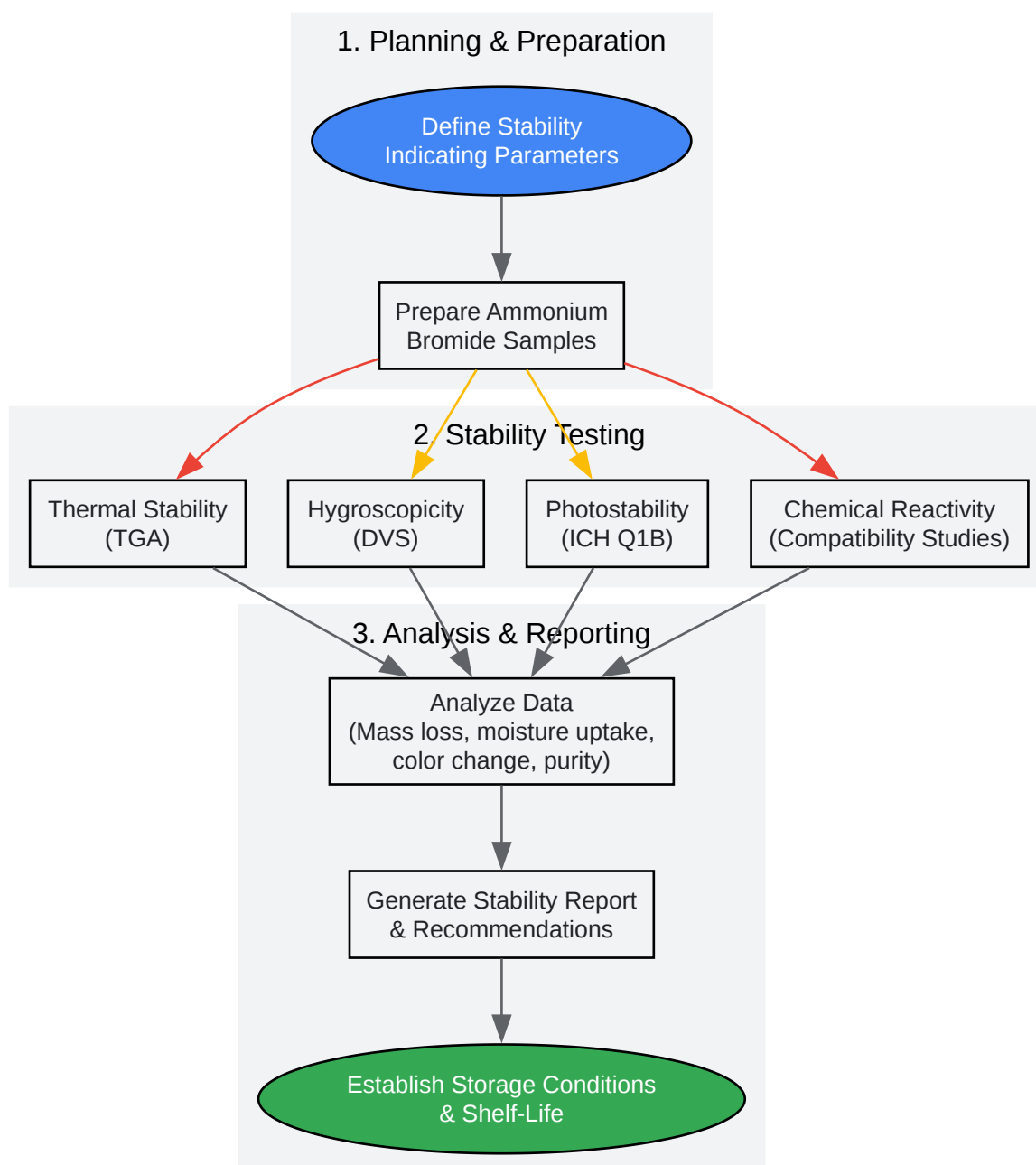
Visualizations

The following diagrams illustrate key relationships and workflows related to the stability of **ammonium bromide**.



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Caption: Factors influencing the chemical stability of **ammonium bromide**.



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Caption: Workflow for assessing the chemical stability of **ammonium bromide**.

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